

BODIPY FL C5: A Comprehensive Technical Guide to its Spectral Characteristics and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bodipy FL C5*

Cat. No.: *B15556581*

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Introduction

BODIPY FL C5, a derivative of the 4,4-difluoro-4-bora-3a,4a-diaza-s-indacene (BODIPY) fluorophore, is a versatile and widely utilized green-fluorescent dye in biological research. Its unique photophysical properties, including a high fluorescence quantum yield, sharp emission spectrum, and relative insensitivity to environmental polarity and pH, make it an exceptional tool for labeling and visualizing a variety of biomolecules and cellular structures.^{[1][2][3]} This technical guide provides an in-depth overview of the core spectral characteristics of **BODIPY FL C5**, detailed experimental protocols for its application, and logical workflows for its use in cellular imaging.

Core Spectral and Photophysical Properties

BODIPY FL C5 exhibits bright green fluorescence with spectral properties similar to fluorescein (FITC) and Alexa Fluor 488.^[1] However, it possesses distinct advantages, including a lack of ionic charge and spectra that are relatively insensitive to solvent polarity and pH.^[3] Its hydrophobic nature makes it particularly well-suited for staining lipids, membranes, and other lipophilic structures.^{[1][2]}

The key spectral and photophysical parameters of **BODIPY FL C5** are summarized in the table below. It is important to note that the exact excitation and emission maxima can vary slightly depending on the solvent environment and the molecule to which it is conjugated.

Property	Value	References
Excitation Maximum (λ_{ex})	~500-505 nm	[4] [5] [6] [7] [8]
Emission Maximum (λ_{em})	~509-512 nm	[1] [4] [5] [6] [7] [8]
Molar Extinction Coefficient (ϵ)	>80,000 cm ⁻¹ M ⁻¹	[3] [9]
Fluorescence Quantum Yield (Φ)	~0.9 (in Methanol)	[9] [10]
Fluorescence Lifetime (τ)	~5.4 - 5.87 ns	[3] [11]
Molecular Weight	~320.14 g/mol (for the carboxylic acid)	[12]

Experimental Protocols

The following are detailed methodologies for common applications of **BODIPY FL C5** and its derivatives, such as **BODIPY FL C5-ceramide** for Golgi staining and general lipid droplet staining.

Protocol 1: Staining of the Golgi Apparatus with **BODIPY FL C5-Ceramide**

This protocol is adapted for labeling the Golgi apparatus in both suspension and adherent cells.

Materials:

- **BODIPY FL C5-Ceramide**
- Dimethyl sulfoxide (DMSO)
- Hanks' Balanced Salt Solution (HBSS) or other suitable buffer
- Phosphate-Buffered Saline (PBS)

- Serum-free cell culture medium
- Cells (suspension or adherent)
- Microscope slides or coverslips (for adherent cells)

Stock Solution Preparation:

- Prepare a 5 mM stock solution of **BODIPY FL C5-Ceramide** by dissolving it in high-quality, anhydrous DMSO.[\[5\]](#)
- Store the stock solution at -20°C or -80°C, protected from light. Avoid repeated freeze-thaw cycles.[\[5\]](#)

Working Solution Preparation:

- Dilute the 5 mM stock solution in HBSS or a similar buffer to a final working concentration of 1-10 µM.[\[5\]](#) The optimal concentration should be determined empirically for your specific cell type and experimental conditions.

Staining Procedure for Suspension Cells:

- Harvest the cells and centrifuge at 1000 x g for 3-5 minutes at 4°C. Discard the supernatant.
- Wash the cells twice with PBS, centrifuging for 5 minutes each time.
- Resuspend the cell pellet to a density of 1x10⁶ cells/mL.
- Add 1 mL of the **BODIPY FL C5-Ceramide** working solution to the cell suspension.
- Incubate at room temperature for 20-30 minutes, protected from light.[\[5\]](#)
- Centrifuge at 400 x g for 3-4 minutes at 4°C and discard the supernatant.[\[5\]](#)
- Wash the cells twice with PBS for 5 minutes each.
- Resuspend the cells in serum-free cell culture medium or PBS for immediate analysis.[\[5\]](#)

Staining Procedure for Adherent Cells:

- Culture adherent cells on sterile coverslips in a petri dish.
- Remove the coverslip from the culture medium and aspirate any excess medium.
- Add 100 μ L of the **BODIPY FL C5**-Ceramide working solution to the coverslip, ensuring the cells are completely covered.[\[5\]](#)
- Incubate at room temperature for 20-30 minutes, protected from light.[\[5\]](#)
- Wash the cells twice with fresh culture medium for 5 minutes each.[\[5\]](#)
- The cells are now ready for observation by fluorescence microscopy.

Protocol 2: Staining of Neutral Lipid Droplets

This protocol provides a general guideline for staining neutral lipid droplets in cells.

Materials:

- **BODIPY FL C5** (or BODIPY 493/503, a close analog often used for this purpose)
- DMSO
- PBS

Stock Solution Preparation:

- Prepare a 5 mM stock solution by dissolving 1.3 mg of the BODIPY dye in 1 mL of DMSO.[\[13\]](#)
- Store the stock solution at -20°C.[\[13\]](#)

Working Solution Preparation:

- Dilute the stock solution 1:2500 in PBS to prepare a 2 μ M working solution.[\[13\]](#)

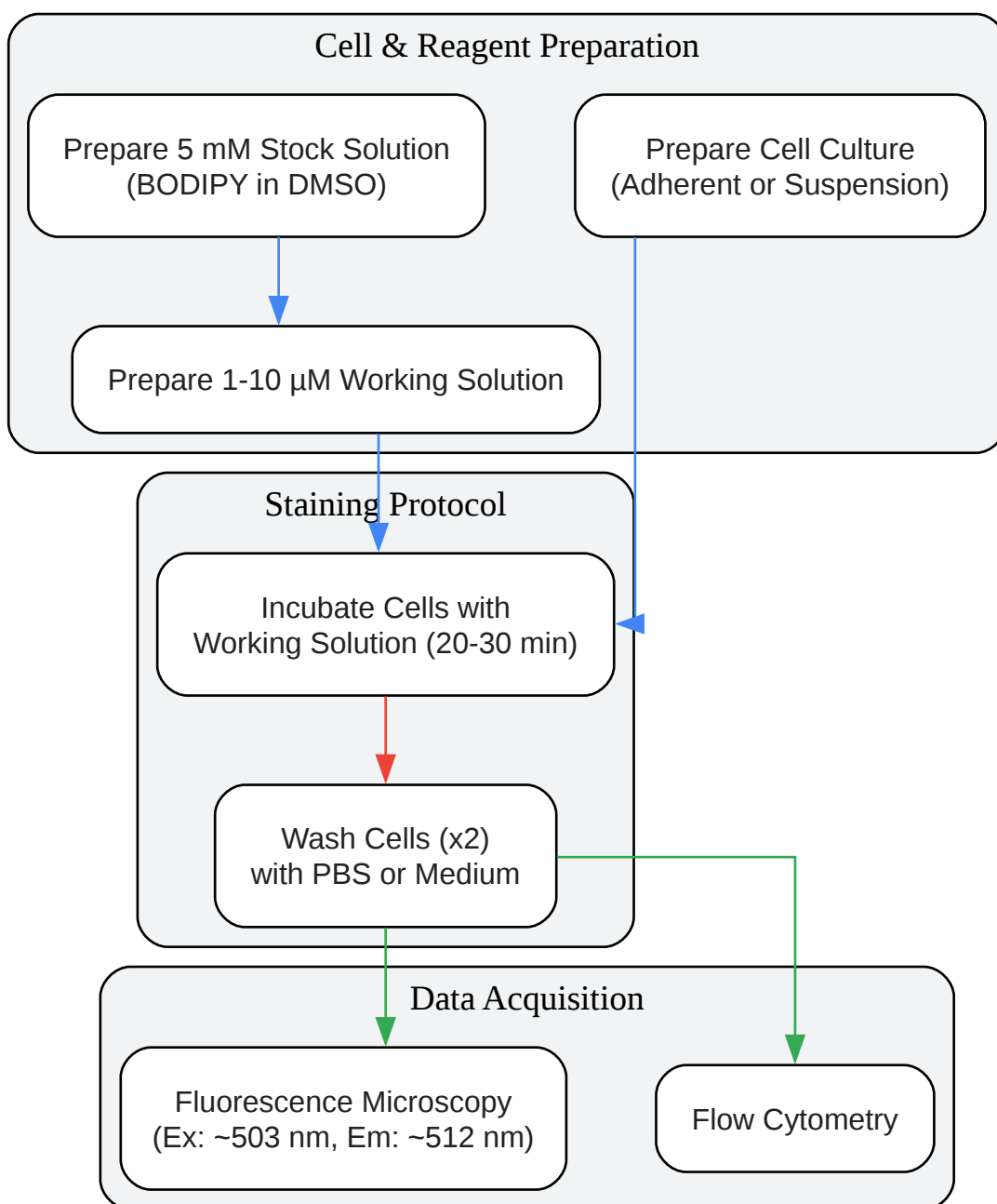
Staining Procedure:

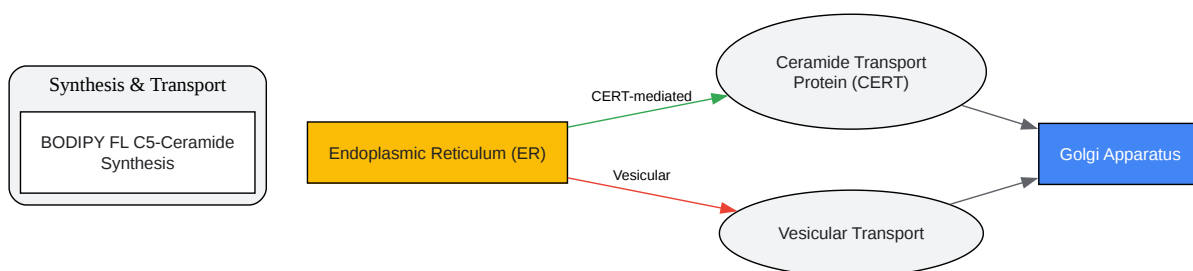
- Grow cells under the desired culture conditions.

- At the time of staining, rinse the cells once with PBS to remove the culture medium.[\[13\]](#)
- Add the 2 μ M BODIPY staining solution to the cells and incubate for 15 minutes at 37°C in the dark.[\[13\]](#)
- Rinse the cells again with PBS to remove the staining solution.[\[13\]](#)
- The cells can now be imaged live or processed for flow cytometry or fixation.

Visualized Workflows and Pathways

To aid in the conceptualization of experimental design and the underlying biological processes, the following diagrams are provided.





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- To cite this document: BenchChem. [BODIPY FL C5: A Comprehensive Technical Guide to its Spectral Characteristics and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556581#bodipy-fl-c5-spectral-characteristics]

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